

# 5-Bromo-2-isopropoxythiazole physical properties

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## Compound of Interest

Compound Name: 5-Bromo-2-isopropoxythiazole

CAS No.: 1086382-62-8

Cat. No.: B2449009

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An In-Depth Technical Guide to the Physicochemical Properties of **5-Bromo-2-isopropoxythiazole**

## Introduction

The thiazole ring is a privileged scaffold in medicinal chemistry, forming the core of numerous pharmacologically active compounds. Its unique electronic properties and ability to engage in various biological interactions have cemented its role in the development of novel therapeutics, including anti-inflammatory, antimicrobial, and anti-cancer agents.[1][2] Within this class, functionalized intermediates such as **5-Bromo-2-isopropoxythiazole** serve as critical building blocks for creating diverse molecular architectures. The strategic placement of a bromine atom at the 5-position provides a versatile handle for cross-coupling reactions, while the 2-isopropoxy group modulates the electronic character and lipophilicity of the ring system.

This technical guide offers researchers, scientists, and drug development professionals a comprehensive overview of the core physical and chemical properties of **5-Bromo-2-isopropoxythiazole**. Moving beyond a simple data sheet, this document provides context on

its synthesis, practical insights into its analytical characterization, and essential safety protocols, empowering scientists to utilize this valuable reagent with confidence and precision.

## Section 1: Molecular Identity and Structure

A precise understanding of a compound's identity is the foundation of all subsequent research.

**5-Bromo-2-isopropoxythiazole** is a halogenated heterocyclic compound with the following identifiers:

- Chemical Name: **5-Bromo-2-isopropoxythiazole**
- CAS Number: 1086382-62-8[3]
- Molecular Formula: C<sub>6</sub>H<sub>8</sub>BrNOS
- Molecular Weight: 238.10 g/mol

The structure features a five-membered thiazole ring containing one sulfur and one nitrogen atom. It is substituted at the 5-position with a bromine atom and at the 2-position with an isopropoxy ether linkage. This combination of functional groups dictates its reactivity, solubility, and potential for further chemical modification.

## Section 2: Physicochemical Properties

While extensive experimental data for this specific molecule is not widely published, we can compile known information and derive key properties from closely related analogs and predictive models. These properties are crucial for designing reaction conditions, purification strategies, and formulation studies.

Property	Value	Source / Comments
CAS Number	1086382-62-8	Fluorochem[3]
MDL Number	MFCD11223422	Fluorochem[3]
Appearance	Colorless oil	Inferred from the synthesis of the highly analogous 5-bromo-2-ethoxythiazole.[4]
Boiling Point	$\sim 296.3 \pm 20.0$ °C	Predicted value for the analogous compound 5-Bromo-2-isopropoxyaniline.[5]
Density	$\sim 1.392 \pm 0.06$ g/cm <sup>3</sup>	Predicted value for the analogous compound 5-Bromo-2-isopropoxyaniline.[5]
Solubility	Soluble in DMF, ethyl acetate, hexanes.	Inferred from typical solvents used in its synthesis and purification.[4]
Storage	Store at room temperature, in a dark place under an inert atmosphere.	Recommended conditions for the analogous compound 5-Bromo-2-isopropoxyaniline.[5]

## Section 3: Synthesis and Reactivity Context

Understanding the synthesis of a compound provides invaluable context for its handling and properties. The preparation of the closely related 5-bromo-2-ethoxythiazole involves the direct bromination of the corresponding 2-alkoxythiazole precursor. This straightforward and high-yielding reaction highlights the reactivity of the thiazole ring and informs on the compound's stability and potential side-products.

### Protocol: Synthesis of 5-Bromo-2-alkoxythiazole Analog

This protocol is adapted from the documented synthesis of 5-bromo-2-ethoxythiazole and is directly applicable for the isopropoxy derivative.[4]

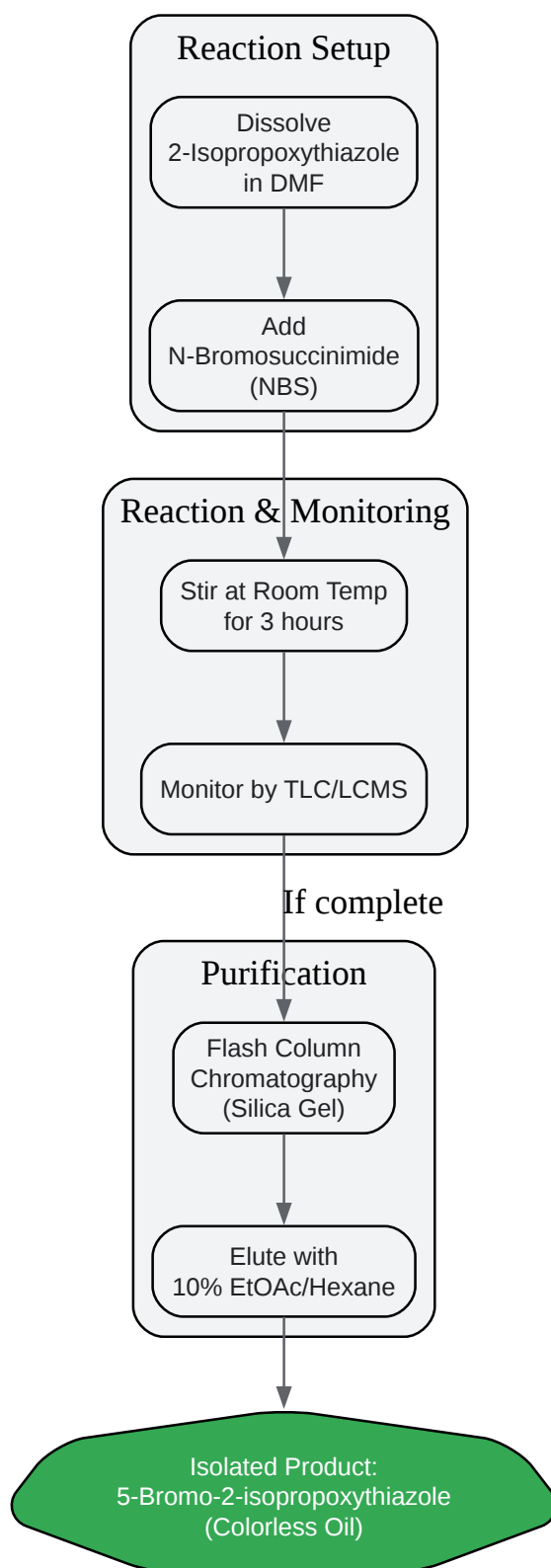
Objective: To synthesize **5-bromo-2-isopropoxythiazole** via electrophilic bromination.

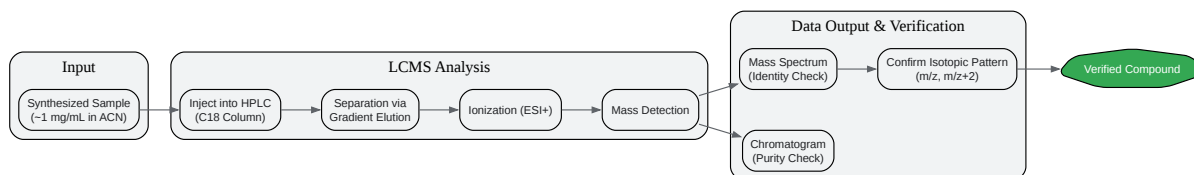
## Materials:

- 2-Isopropoxythiazole
- N-Bromosuccinimide (NBS)
- N,N-Dimethylformamide (DMF)
- Ethyl acetate
- Hexanes
- Silica gel for chromatography

## Procedure:

- Dissolve 2-isopropoxythiazole (1 equivalent) in DMF.
- To this solution, add N-Bromosuccinimide (1.5 equivalents) portion-wise.
- Stir the reaction mixture at room temperature for approximately 3 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) or LCMS.
- Upon completion, the reaction mixture is subjected directly to purification.
- Purify the crude product by flash column chromatography on silica gel, using a gradient of ethyl acetate in hexanes (e.g., 10% ethyl acetate/hexane) to elute the final product.[4]
- The final product is isolated as a colorless oil.[4]





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## Sources

- 1. [researchgate.net](https://researchgate.net) [researchgate.net]
- 2. [mdpi.com](https://mdpi.com) [mdpi.com]
- 3. [5-Bromo-2-isopropoxythiazole](https://chemdict.com) [chemdict.com]
- 4. [5-bromo-2-ethoxy-thiazole synthesis - chemicalbook](https://chemicalbook.com) [chemicalbook.com]
- 5. [5-Bromo-2-isopropoxyaniline CAS#: 1019442-22-8](https://chemicalbook.com) [chemicalbook.com]
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